

Protocol for WRW4 in Calcium Mobilization Studies

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Compound of Interest

Compound Name: WRW4

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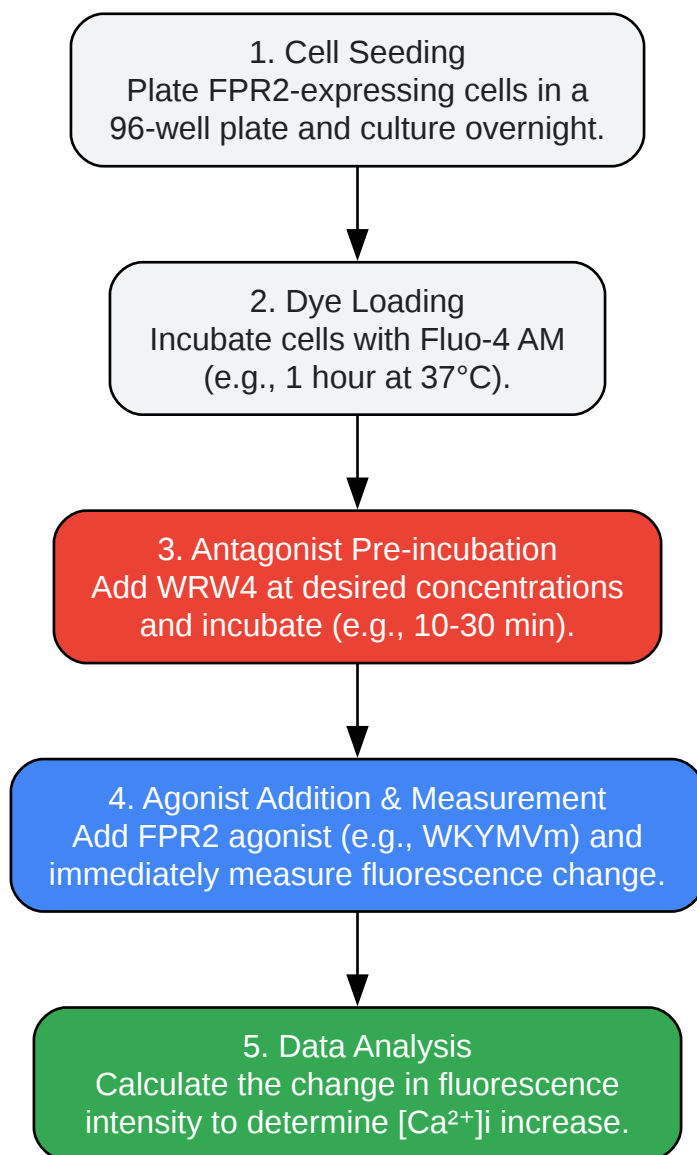
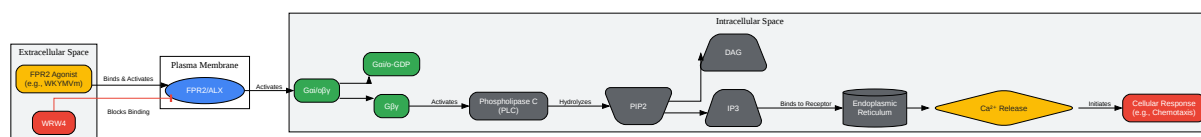
For Researchers, Scientists, and Drug Development Professionals

Introduction

WRW4 is a synthetic hexapeptide (Trp-Arg-Trp-Trp-Trp-Trp-NH₂) that acts as a potent and selective antagonist for the Formyl Peptide Receptor 2 (FPR2), also known as Formyl Peptide Receptor-Like 1 (FPRL1) or the lipoxin A4 receptor (ALX).^{[1][2][3]} FPR2 is a G protein-coupled receptor (GPCR) implicated in a variety of physiological and pathological processes, including inflammation, immune response, and neurodegenerative diseases.^[4] Agonist binding to FPR2 initiates a signaling cascade that leads to an increase in intracellular calcium ([Ca²⁺]_i), a key event in many cellular responses such as chemotaxis and superoxide generation.^{[2][3]} **WRW4** exerts its antagonistic effect by inhibiting the binding of FPR2 agonists, thereby blocking these downstream signaling events.^{[1][2]} This document provides detailed protocols for utilizing **WRW4** in calcium mobilization studies to investigate FPR2 signaling.

Mechanism of Action: FPR2 Signaling Pathway

FPR2 is coupled to the G α i/o family of G proteins. Upon agonist binding, the G protein is activated, leading to the dissociation of the G α and G β γ subunits. The G β γ subunit then activates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm and increasing the intracellular calcium concentration. **WRW4** blocks the initial step of this cascade by preventing agonist binding to FPR2.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Activation of formyl peptide receptor 2 by WKYMVm enhances emergency granulopoiesis through phospholipase C activity [bmbreports.org]
- 3. selleckchem.com [selleckchem.com]
- 4. Identification of peptides that antagonize formyl peptide receptor-like 1-mediated signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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